

Application of C.I. Acid Yellow 200 in Textile Dyeing Research

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Compound of Interest

Compound Name: C.I. Acid yellow 200

Cat. No.: B12364771

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

C.I. Acid Yellow 200 is an anionic dye belonging to the acid dye class. Acid dyes are water-soluble and are primarily used for dyeing protein fibers such as wool and silk, as well as synthetic polyamides like nylon.^{[1][2]} The dyeing process is carried out in an acidic dyebath, which facilitates the formation of ionic bonds between the anionic dye molecules and the protonated amino groups of the fibers.^{[2][3][4]} This interaction, along with hydrogen bonding and van der Waals forces, results in vibrant and durable coloration with good light fastness. The application of **C.I. Acid Yellow 200** is relevant in textile research for developing new dyeing methods, improving dye uptake, and assessing the fastness properties of dyed materials.

Dyeing Mechanism

The application of acid dyes to protein and polyamide fibers is based on the principle of ionic bonding. In an acidic solution, the amino groups (-NH₂) present in the fiber polymer chains get protonated, acquiring a positive charge (-NH₃⁺). The Acid Yellow 200 dye, which exists as an anion (D-SO₃⁻) in solution, is then attracted to these positively charged sites on the fiber. The dyeing process is influenced by several factors including pH, temperature, dye concentration, and the presence of electrolytes.

Experimental Protocols

The following are generalized protocols for the application of **C.I. Acid Yellow 200** in the dyeing of wool, silk, and nylon. These protocols are based on standard laboratory procedures for acid dyeing.

Pre-treatment of Substrates

Wool Scouring: To ensure uniform dyeing, wool fibers must be scoured to remove natural grease and impurities.

- Prepare a scouring bath with a liquor ratio of 30:1.
- Add 2 g/L of a non-ionic detergent.
- Immerse the wool and heat to 50-60°C for 30 minutes with gentle agitation.
- Rinse thoroughly with warm water, followed by a final cold water rinse.
- Gently squeeze out excess water.

Silk Degumming: Silk fibers are treated to remove sericin, the gummy substance that coats the fibroin core.

- Prepare a degumming bath with a liquor ratio of 30:1.
- Add 2 g/L of a non-ionic soap.
- Immerse the silk and heat to 90-95°C for 1-2 hours.
- Rinse thoroughly with warm water, then cold water.
- Gently squeeze out excess water.

Nylon Pre-treatment: Nylon fabrics are typically washed with a non-ionic detergent to remove any sizing agents or oils from the manufacturing process.

Dyeing Protocol for Wool

- Dye Bath Preparation:
 - Set the liquor-to-goods ratio (the ratio of the volume of dye liquor to the weight of the textile) to 40:1.
 - Add 5-10% on weight of fiber (o.w.f.) of anhydrous sodium sulfate (Glauber's salt) as a leveling agent to promote even dye uptake.
 - Add 1% (o.w.f.) of a suitable leveling agent for acid dyes.
 - Adjust the pH of the dyebath to 4.5 - 5.5 using acetic acid.
 - Add the required amount of **C.I. Acid Yellow 200** dye stock solution.
- Dyeing Procedure:
 - Introduce the pre-wetted wool into the dyebath at 40°C.
 - Raise the temperature to a boil (approximately 98°C) at a rate of 1.5°C per minute.
 - Maintain the temperature for 45-60 minutes, ensuring gentle agitation for uniform dyeing.
 - Allow the dyebath to cool gradually to 70°C before removing the wool.
- Post-Dyeing Treatment:
 - Rinse the dyed wool with warm water (40-50°C).
 - Perform a final rinse with cold water until the water runs clear.
 - Hydroextract and dry at a temperature not exceeding 70°C.

Dyeing Protocol for Silk

- Dye Bath Preparation:
 - Set the liquor-to-goods ratio to 40:1.
 - Add 5% (o.w.f.) of anhydrous sodium sulfate.

- Adjust the pH of the dyebath to 5.0 - 6.0 using acetic acid.
- Add the desired amount of **C.I. Acid Yellow 200** dye stock solution.
- Dyeing Procedure:
 - Introduce the pre-wetted silk into the dyebath at 40°C.
 - Raise the temperature to 85-90°C at a rate of 1°C per minute.
 - Hold at this temperature for 60 minutes with gentle agitation.
 - Allow the dyebath to cool gradually to 60°C before removing the silk.
- Post-Dyeing Treatment:
 - Rinse the dyed silk with warm water (40°C).
 - Perform a final rinse with cold water.

Dyeing Protocol for Nylon

- Dye Bath Preparation:
 - Set the liquor-to-goods ratio to 50:1.
 - Add 2 g/L sodium acetate and 3 g/L sodium sulfate.
 - Adjust the pH to between 3.75 and 2.25 with sulfuric acid to improve dye exhaustion.
 - Add the required concentration of **C.I. Acid Yellow 200** dye.
- Dyeing Procedure:
 - The dyeing process for nylon is typically carried out at a temperature range of 90°C to 100°C.
 - The duration of the dyeing process will affect the depth of the shade and the levelness of the dye.

- Post-Dyeing Treatment:
 - After dyeing, the samples should be washed with a 1 g/L non-ionic detergent at 60–70°C.
 - The dyed samples are then ironed.

Data Presentation

The following tables summarize the key quantitative parameters for dyeing different textile fibers with acid dyes, which can be adapted for **C.I. Acid Yellow 200**.

Table 1: Dyeing Parameters for Wool with Acid Dyes

Parameter	Value	Reference
Dye Concentration	100-500 mg/L	
Dyeing Time	5-45 minutes	
pH	5	
Electrolyte Concentration	2 g/L Sodium Acetate	
Temperature	98°C	

Table 2: Dyeing Parameters for Silk with Acid Dyes

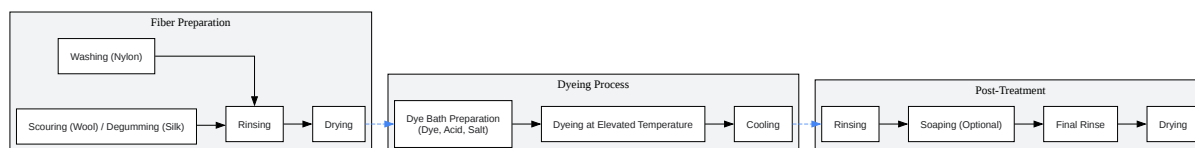
Parameter	Value	Reference
Dyeing Time	60 minutes	
Temperature	90°C	
Initial Temperature	50°C	
Auxiliaries	Acetic Acid, NaCl or Na2SO4	

Table 3: Dyeing Parameters for Nylon with Acid Dyes

Parameter	Value	Reference
pH	2.25-3.75	
Temperature	90-100°C	
Auxiliaries	Sulfuric Acid	

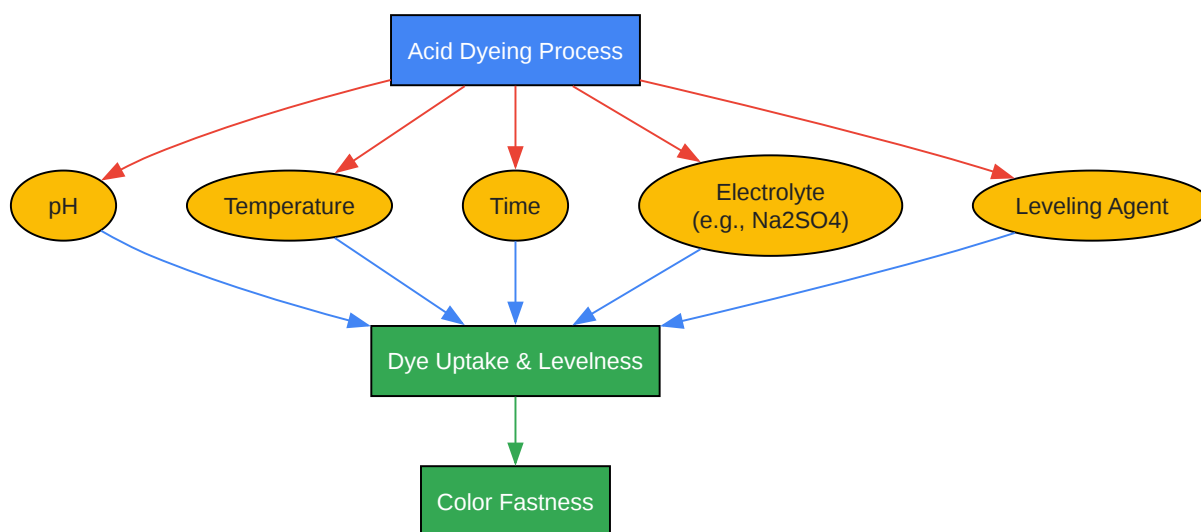
Visualization of Experimental Workflow

The following diagrams illustrate the general workflow for dyeing textiles with **C.I. Acid Yellow 200**.



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Caption: General experimental workflow for dyeing textiles with acid dyes.



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Caption: Key parameters influencing the acid dyeing process and outcomes.

Environmental Considerations

The use of acid dyes, including **C.I. Acid Yellow 200**, presents several environmental challenges. The dyeing process requires large volumes of water, and the resulting wastewater can have a significant environmental impact.

Key environmental concerns associated with acid dyeing include:

- **Water Pollution:** Effluents from acid dyeing can contain unfixed dyes, auxiliary chemicals, and have high Chemical Oxygen Demand (COD) and Biological Oxygen Demand (BOD). This can lead to water coloration, which reduces light penetration and affects aquatic photosynthesis. Some acid dyes and their byproducts may also be toxic to aquatic life.
- **High Salinity:** The use of salts like sodium sulfate increases the salinity of the wastewater, which can be detrimental to freshwater ecosystems.

- pH Imbalance: The acidic nature of the dye bath can alter the pH of receiving water bodies, harming aquatic organisms.
- Resource Depletion: The process is water and energy-intensive.

Therefore, research into more sustainable dyeing practices, including the development of dyes with higher fixation rates and the implementation of effective wastewater treatment methods, is crucial.

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